

# Urechistachykinin I: A Tachykinin-Related Peptide from the Marine Worm *Urechis unicinctus*

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## Compound of Interest

Compound Name: *Urechistachykinin I*

Cat. No.: B1682067

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## An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

### Introduction

**Urechistachykinin I** (Uru-TK I) is a neuropeptide isolated from the ventral nerve cords of the marine echiuroid worm, *Urechis unicinctus*.<sup>[1][2]</sup> As a member of the tachykinin-related peptide family, it shares structural and functional similarities with vertebrate and insect tachykinins, a diverse group of peptides involved in a wide array of physiological processes. This technical guide provides a comprehensive overview of the current knowledge on **Urechistachykinin I**, including its biochemical properties, physiological functions, and the underlying signaling mechanisms. The information is intended to serve as a valuable resource for researchers in the fields of neuroscience, pharmacology, and drug discovery.

## Biochemical Properties of Urechistachykinin I

**Urechistachykinin I** is a decapeptide with the amino acid sequence Leu-Arg-Gln-Ser-Gln-Phe-Val-Gly-Ser-Arg-NH<sub>2</sub>. It was first isolated and characterized along with a related peptide, **Urechistachykinin II**.<sup>[1]</sup> The precursor protein for Urechistachykinins has been identified and is unique in that it encodes seven structurally related peptides, a feature not observed in mammalian tachykinin precursors which typically encode only one or two.

## Physiological Functions and Biological Activities

**Urechistachykinin I** exhibits a range of biological activities, primarily related to muscle contraction and antimicrobial effects.

### Myotropic Activity

**Urechistachykinin I** has been shown to have a contractile action on the inner circular body-wall muscle of its native organism, *Urechis unicinctus*.<sup>[1]</sup> Additionally, it potentiates spontaneous rhythmic contractions of the cockroach hindgut, indicating its cross-reactivity with insect tachykinin receptors.<sup>[1][2]</sup>

#### Quantitative Data on Myotropic Activity

While the myotropic effects of **Urechistachykinin I** are well-documented, specific quantitative data such as EC<sub>50</sub> values for muscle contraction in native tissues or cockroach hindgut are not readily available in the current literature. One study on related tachykinin-like peptides in cockroaches reported a half-maximal response for foregut contraction at a concentration of  $5 \times 10^{-9}$  mol/l, which may provide an approximate indication of the potency of such peptides.

### Antimicrobial Activity

Recent studies have revealed that **Urechistachykinin I** possesses antimicrobial properties against various microorganisms. This activity is attributed to its ability to disrupt microbial cell membranes.

#### Quantitative Data on Antimicrobial Activity

Detailed quantitative data on the Minimum Inhibitory Concentration (MIC) of **Urechistachykinin I** against a broad spectrum of bacterial and fungal strains are currently limited in the published literature. Further research is required to establish a comprehensive antimicrobial profile.

## The Urechistachykinin Receptor and Signaling Pathway

**Urechistachykinin I** exerts its effects through a specific G-protein coupled receptor (GPCR) designated as the Urechistachykinin receptor (UTKR).

## Receptor Activation and Signaling Cascade

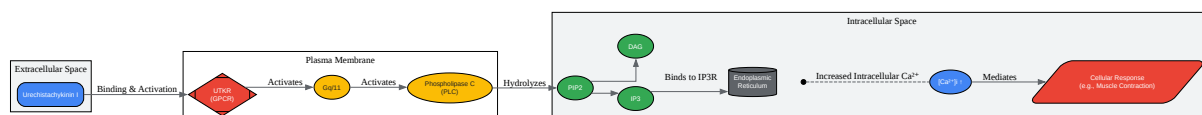
Functional expression of UTKR in *Xenopus* oocytes has demonstrated that its activation by **Urechistachykinin I** initiates a calcium-dependent signal transduction pathway. The binding of Uru-TK I to UTKR is believed to activate a Gq/11 protein, which in turn stimulates phospholipase C (PLC). PLC then hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP<sub>2</sub>) into inositol trisphosphate (IP<sub>3</sub>) and diacylglycerol (DAG). IP<sub>3</sub> binds to its receptors on the endoplasmic reticulum, leading to the release of intracellular calcium stores. The elevated intracellular calcium concentration is a key second messenger that mediates the downstream cellular responses.

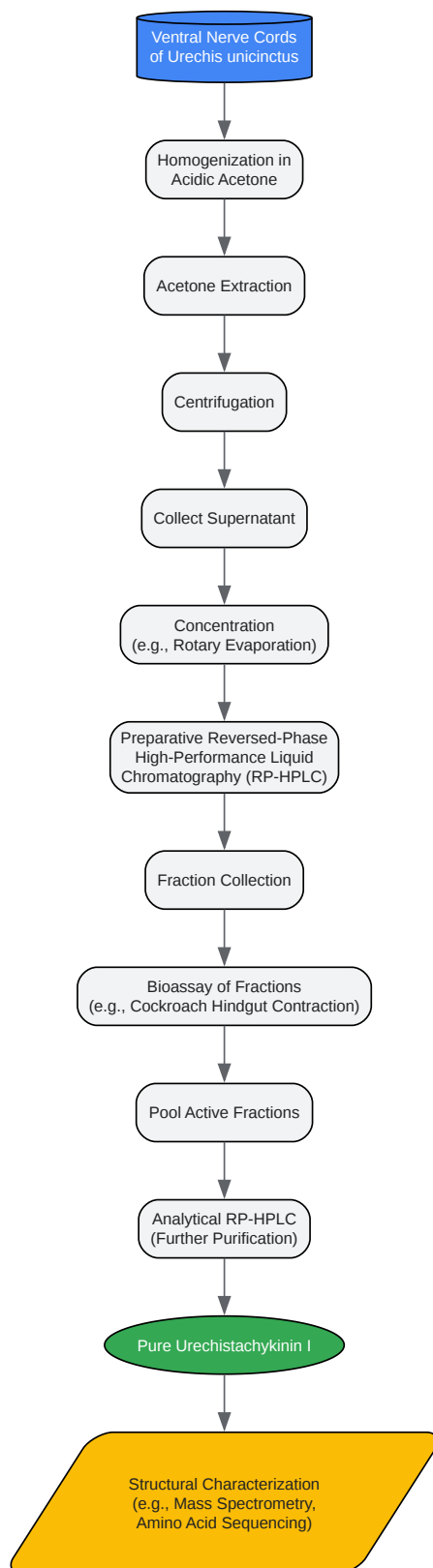
### Quantitative Data on Receptor Activation

| Ligand              | Receptor | Assay System           | EC <sub>50</sub> (nM) |
|---------------------|----------|------------------------|-----------------------|
| Urechistachykinin I | UTKR     | <i>Xenopus</i> oocytes | ~1                    |

Note: This EC<sub>50</sub> value represents the concentration of **Urechistachykinin I** required to elicit a half-maximal response in UTKR-expressing *Xenopus* oocytes.

## Signaling Pathway Diagram





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## References

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